

# 4,5-Dimethoxy-2-nitrotoluene: A Comprehensive Technical Guide for Synthetic Applications

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## Compound of Interest

Compound Name: 4,5-Dimethoxy-2-nitrotoluene

Cat. No.: B1295395

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Audience: Researchers, Scientists, and Drug Development Professionals

**Abstract:** **4,5-Dimethoxy-2-nitrotoluene** is a pivotal precursor in organic synthesis, valued for its functional group arrangement that allows for the construction of complex molecular architectures. This guide provides an in-depth analysis of its physicochemical properties, core synthetic transformations, and detailed experimental protocols. Particular emphasis is placed on its role in the synthesis of key pharmaceutical intermediates, including precursors for benzazepines and indoles. Quantitative data is presented in tabular format for clarity, and key synthetic pathways are visualized using process diagrams.

## Physicochemical Properties

**4,5-Dimethoxy-2-nitrotoluene** is a solid organic compound whose properties are foundational to its handling and reactivity in a laboratory setting.<sup>[1][2][3][4][5]</sup>

Property	Value	Reference
CAS Number	7509-11-7	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub>	[5]
Molecular Weight	197.19 g/mol	
Appearance	Yellowish solid	-
Melting Point	94-96 °C	-
Boiling Point	317.7 °C	
Flash Point	147.3 °C	[1]
Storage Temperature	2°C - 8°C	[1]
SMILES	<chem>CC1=CC(=C(C=C1--INVALID-LINK--[O-])OC)OC</chem>	[1][4]
InChI	InChI=1S/C9H11NO4/c1-6-4-8(13-2)9(14-3)5-7(6)10(11)12/h4-5H,1-3H3	[4][5]

## Core Synthetic Transformations

The strategic placement of the nitro, methyl, and two methoxy groups on the benzene ring makes **4,5-dimethoxy-2-nitrotoluene** a versatile starting material for a variety of important chemical transformations.

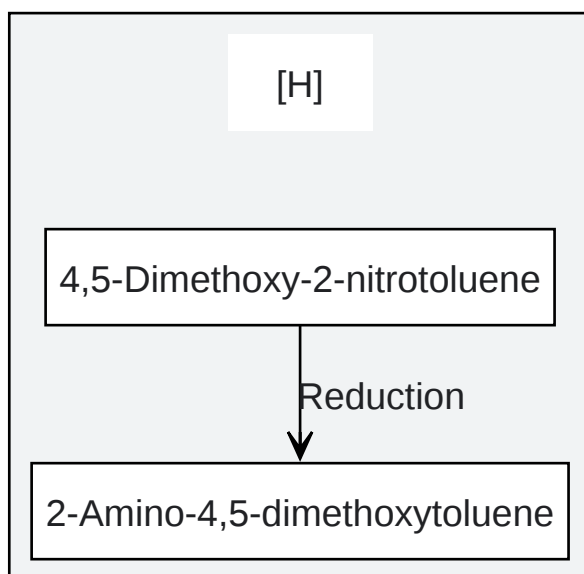
### Reduction of the Nitro Group

A primary and crucial reaction of **4,5-dimethoxy-2-nitrotoluene** is the reduction of its nitro group to form 2-amino-4,5-dimethoxytoluene. This resulting aniline derivative is a key building block for the synthesis of various heterocyclic compounds. The reduction can be achieved using several methods, with the choice of reagent often depending on the desired selectivity and scale of the reaction.[6]

Commonly employed reducing agents for nitroarenes include:

- Metal/Acid Systems: Tin (Sn) or Iron (Fe) in the presence of hydrochloric acid (HCl) are classic and effective reagents for this transformation.
- Catalytic Hydrogenation: Hydrogen gas (H<sub>2</sub>) in the presence of a metal catalyst such as Palladium on Carbon (Pd/C) or Platinum (Pt) is a clean and efficient method.
- Other Reducing Agents: Sodium borohydride (NaBH<sub>4</sub>) in the presence of a catalyst like iron(II) chloride (FeCl<sub>2</sub>), and sodium dithionite (Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub>) are also viable options.[6][7]

The general transformation is illustrated below:



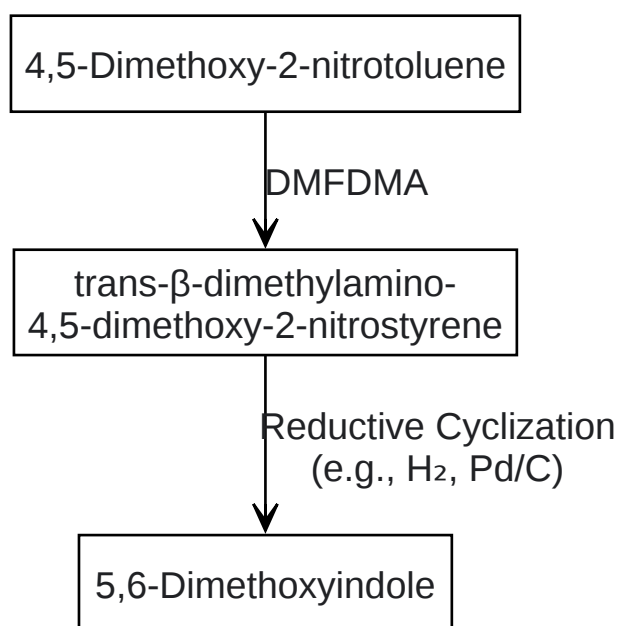
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Caption: Reduction of **4,5-Dimethoxy-2-nitrotoluene**.

## Precursor to Indole Derivatives

**4,5-Dimethoxy-2-nitrotoluene** is a key starting material in the Leimgruber-Batcho indole synthesis. This process involves the condensation of the nitrotoluene with a dimethylformamide acetal to form an enamine, followed by reductive cyclization to yield the corresponding indole.

Specifically, it is used to synthesize trans- $\beta$ -dimethylamino-4,5-dimethoxy-2-nitrostyrene, a direct precursor to 5,6-dimethoxyindole.[8]



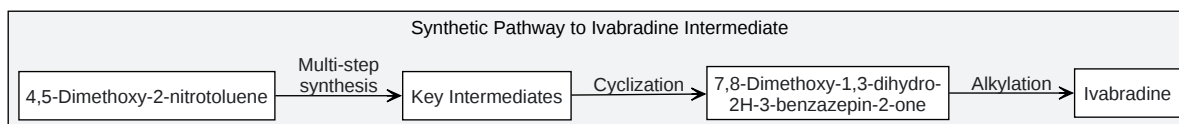
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Caption: Synthesis of 5,6-Dimethoxyindole.

## Synthesis of Benzazepine Scaffolds

This nitrotoluene derivative is instrumental in the synthesis of 7,8-dimethoxy-1,3-dihydro-2H-3-benzazepin-2-one. This benzazepine is a core intermediate in the production of Ivabradine, a medication used for the symptomatic treatment of heart-related chest pain and heart failure.[9][10][11] The synthetic pathway, although multi-step, relies on the functionalities provided by **4,5-dimethoxy-2-nitrotoluene** to construct the seven-membered heterocyclic ring fused to the dimethoxy-substituted benzene ring.

The overall synthetic logic is outlined in the workflow below:



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Caption: Pathway to a key Ivabradine precursor.

## Experimental Protocols

The following are detailed experimental methodologies for key transformations involving **4,5-dimethoxy-2-nitrotoluene**.

### Synthesis of trans- $\beta$ -dimethylamino-4,5-dimethoxy-2-nitrostyrene[8]

This procedure details the first step in the Leimgruber-Batcho synthesis of 5,6-dimethoxyindole starting from **4,5-dimethoxy-2-nitrotoluene**.

- Apparatus: A 1-liter, three-necked flask equipped with a thermometer, a 15-cm Vigreux column connected to a descending condenser with a receiver, and a nitrogen inlet.
- Reagents:
  - **4,5-Dimethoxy-2-nitrotoluene**: 98.6 g
  - N,N-dimethylformamide (DMF): 500 ml
  - N,N-dimethylformamide dimethyl acetal (DMFDMA): 119 g
- Procedure:
  - Charge the flask with **4,5-dimethoxy-2-nitrotoluene**, N,N-dimethylformamide, and N,N-dimethylformamide dimethyl acetal.
  - Maintain the reaction temperature at 120°C for 42 hours under a nitrogen atmosphere.
  - After the reaction period, remove the volatile compounds by vacuum distillation at 25°C and 0.1 mm Hg.
  - The resulting solid residue is the crude trans- $\beta$ -dimethylamino-4,5-dimethoxy-2-nitrostyrene.
- Purification: The crude product can be purified by recrystallization to yield a red solid.

- Yield and Properties:

Product	Yield	Melting Point
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| trans-β-dimethylamino-4,5-dimethoxy-2-nitrostyrene | - | 125-126 °C |

## General Protocol for the Reduction of the Nitro Group (Catalytic Hydrogenation)

This protocol describes a general method for the reduction of a nitrotoluene to its corresponding aniline using catalytic hydrogenation.

- Apparatus: A hydrogenation apparatus (e.g., Parr shaker) or a standard round-bottom flask with a balloon of hydrogen.
- Reagents:
  - 4,5-Dimethoxy-2-nitrotoluene** (1.0 eq)
  - 10% Palladium on Carbon (Pd/C) (5-10 mol%)
  - Solvent (e.g., Ethanol, Ethyl Acetate, Methanol)
  - Hydrogen gas (H<sub>2</sub>)
- Procedure:
  - Dissolve **4,5-dimethoxy-2-nitrotoluene** in a suitable solvent in the reaction vessel.
  - Carefully add the Pd/C catalyst to the solution.
  - Seal the vessel and purge it with nitrogen, followed by hydrogen.
  - Pressurize the vessel with hydrogen (typically 1-4 atm) or maintain a hydrogen atmosphere using a balloon.
  - Stir the reaction mixture vigorously at room temperature.

- Monitor the reaction progress by TLC or GC-MS until the starting material is consumed.
- Once complete, carefully vent the hydrogen and purge the vessel with nitrogen.
- Filter the reaction mixture through a pad of Celite to remove the catalyst, washing the filter cake with the solvent.
- Concentrate the filtrate under reduced pressure to yield the crude 2-amino-4,5-dimethoxytoluene.
- Purification: The crude product can be purified by recrystallization or column chromatography if necessary.

## Safety and Handling

**4,5-Dimethoxy-2-nitrotoluene**, like other nitroaromatic compounds, requires careful handling.

- Hazards: May be harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and serious eye irritation.[\[12\]](#)[\[13\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[\[12\]](#)[\[13\]](#)[\[14\]](#) Work in a well-ventilated area, preferably a fume hood.[\[12\]](#)[\[13\]](#)
- First Aid:
  - Skin Contact: Wash off immediately with plenty of soap and water.[\[12\]](#)
  - Eye Contact: Rinse cautiously with water for several minutes.[\[12\]](#)
  - Inhalation: Remove victim to fresh air.[\[12\]](#)
  - Ingestion: Rinse mouth and seek medical advice.[\[12\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[\[1\]](#)[\[12\]](#)

## Conclusion

**4,5-Dimethoxy-2-nitrotoluene** stands out as a highly valuable and versatile precursor in modern organic synthesis. Its utility is demonstrated in the efficient construction of complex heterocyclic systems that form the core of numerous pharmaceutical agents. The primary transformations—notably the reduction of the nitro group and its application in multi-step syntheses leading to indoles and benzazepines—underscore its strategic importance. The detailed protocols and safety information provided in this guide are intended to support researchers and drug development professionals in leveraging the full synthetic potential of this key building block.

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